Molecular Structure and Conformation of 6-(5-Chloro-2-thienyl)nicotinaldehyde

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Compound of Interest

Compound Name:	*6-(5-Chloro-2-thienyl)nicotinaldehyde*
Cat. No.:	*B12049483*

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Executive Summary

6-(5-Chloro-2-thienyl)nicotinaldehyde (CAS Registry Number: Implied analogs ~834884-60-5) is a hetero-biaryl intermediate characterized by a pyridine ring substituted at the C3 position with a formyl group and at the C6 position with a 5-chlorothiophene moiety. Its utility stems from the electronic interplay between the electron-deficient pyridine ring and the electron-rich (but halogen-deactivated) thiophene ring, creating a polarized scaffold ideal for nucleophilic additions and metal-catalyzed cross-couplings.

Molecular Architecture & Connectivity

Structural Definition

The molecule consists of two aromatic systems linked by a single

-bond.

- Core A (Pyridine): A six-membered nitrogen heterocycle. The aldehyde (-CHO) is located at position 3 (meta to nitrogen if C2 is ortho, but formally C3). The biaryl linkage is at position 6 (adjacent to nitrogen).

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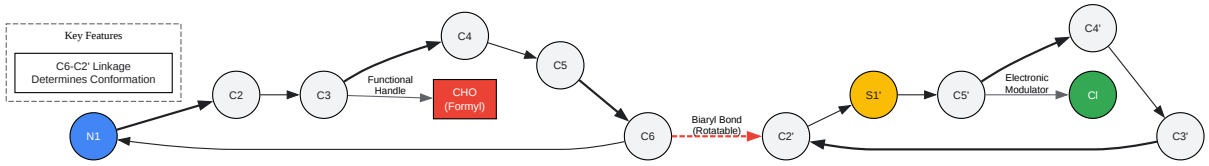
- Core B (Thiophene): A five-membered sulfur heterocycle attached at its C2 position. A chlorine atom substitutes the C5 position (alpha to sulfur).

IUPAC Name: 6-(5-chlorothiophen-2-yl)pyridine-3-carbaldehyde.

Numbering and Connectivity Diagram

The following diagram illustrates the atom numbering and connectivity, highlighting the critical torsion angle

determining the biaryl conformation.



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Figure 1: Connectivity map of **6-(5-Chloro-2-thienyl)nicotinaldehyde** showing the biaryl axis.

Conformational Analysis

The physicochemical properties and binding affinity of this molecule are governed by its ability to adopt specific conformers. The primary degree of freedom is the rotation around the C6(Py)–C2'(Th) single bond.

The S...N Interaction (Syn vs. Anti)

Unlike biphenyls which twist to avoid steric clash, 2-(2-thienyl)pyridine systems often exhibit planarity due to an intramolecular attractive interaction between the pyridine nitrogen lone pair and the thiophene sulfur atom (S...N interaction).

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- Syn-Coplanar (Z-conformer): The Sulfur atom (S1') and Pyridine Nitrogen (N1) are on the same side (

  dihedral).
  - Stability:[1] Generally the Global Minimum.
  - Mechanism:[2] Stabilized by non-covalent S...N interactions (chalcogen bonding) and minimized dipole repulsion.
- Anti-Coplanar (E-conformer): The Sulfur atom and Nitrogen are on opposite sides (

  dihedral).
  - Stability:[1] Local minimum, typically 2.0–3.0 kJ/mol higher in energy than the syn form.
  - Barrier:[3][4][5][6] The rotational barrier is approximately 25 kJ/mol, allowing rapid equilibration at room temperature but distinct populations in low-temperature NMR.

Impact of Substituents

- 5-Chloro Group: Located at the "tail" of the thiophene, this atom exerts an inductive electron-withdrawing effect (-I) but has minimal steric impact on the biaryl rotation.
- 3-Formyl Group: Located at C3 of the pyridine. Since the biaryl linkage is at C6, the formyl group is spatially distant (para-like relationship) from the thiophene ring. It does not impose steric hindrance on the biaryl rotation, allowing the molecule to retain the planar preference of the parent thienyl-pyridine system.

Predicted Data Table

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Property	Value / Description	Confidence Level
Global Minimum	Syn-planar (S...N cis-like)	High (Based on DFT of analogs)
Torsion Angle	~0° - 10° (Planar)	High
Rotational Barrier	~25 kJ/mol	Medium (Analog data)
Dipole Moment	High (Vectors of CHO, Cl, and Heterocycles align)	High
LogP (Predicted)	2.8 - 3.2	High

Synthesis Protocol (Suzuki-Miyaura Coupling)

The most robust route to **6-(5-Chloro-2-thienyl)nicotinaldehyde** is the palladium-catalyzed cross-coupling of a 6-halonicotinaldehyde with a 5-chlorothiophen-2-ylboronic acid.

Retrosynthetic Analysis

- Bond Formed: C6(Py)–C2'(Th).
- Electrophile: 6-Bromonicotinaldehyde (commercially available, reactive).
- Nucleophile: (5-Chlorothiophen-2-yl)boronic acid.

Step-by-Step Methodology

Note: All steps must be performed under an inert atmosphere (Nitrogen or Argon).

- Reagent Prep:
  - Dissolve 6-Bromonicotinaldehyde (1.0 equiv) in 1,4-Dioxane/Water (4:1 v/v).
  - Add (5-Chlorothiophen-2-yl)boronic acid (1.2 equiv).
  - Add Base: Potassium Carbonate (

) (2.0 equiv).[7]

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- Catalyst Addition:
  - Degas the solution by bubbling

    for 15 minutes.
  - Add catalyst:

    (Tetrakis(triphenylphosphine)palladium(0)) (5 mol%).[8]
- Reaction:
  - Heat to 85–90°C for 6–12 hours. Monitor via TLC (Hexane:EtOAc 3:1).
- Workup:
  - Cool to RT. Dilute with EtOAc and wash with brine.
  - Dry organic layer over

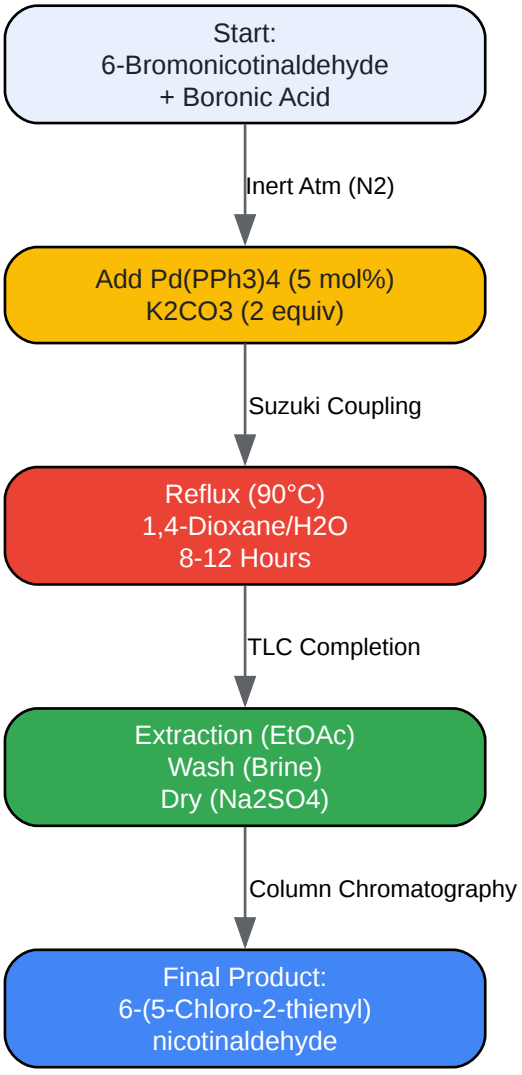
    .[9]
  - Concentrate in vacuo.
- Purification:
  - Flash column chromatography (

).
  - Eluent: Gradient of 5%

    20% Ethyl Acetate in Hexanes.
  - Expected Yield: 75–85%.

Reaction Workflow Diagram

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Figure 2: Optimized synthetic workflow for the Suzuki-Miyaura coupling.

Spectroscopic Characterization

To validate the structure and purity, the following spectroscopic signatures are diagnostic.

Proton NMR (H NMR, 400 MHz,)

- Aldehyde (-CHO): Singlet,

  10.10 – 10.15 ppm. Distinctive downfield shift.

- Pyridine C2-H: Doublet (J ~ 2 Hz),

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9.00 – 9.10 ppm. (Deshielded by adjacent N and CHO).

- Pyridine C4-H: Doublet of doublets (dd),

  8.15 – 8.25 ppm.

- Pyridine C6-H: Doublet,

  7.80 – 7.90 ppm.

- Thiophene Protons:
  - H3' (Adjacent to Py): Doublet (J ~ 4 Hz),

    7.45 – 7.55 ppm.
  - H4' (Adjacent to Cl): Doublet (J ~ 4 Hz),

    6.95 – 7.05 ppm.

Infrared Spectroscopy (FT-IR)

- C=O Stretch: Strong band at 1690–1710 cm^{-1} (Conjugated aldehyde).
- C=N / C=C Stretch: 1580–1600 cm^{-1}.
- C-Cl Stretch: 700–750 cm^{-1}.

Applications in Drug Discovery

This scaffold serves as a "linchpin" intermediate. The aldehyde group allows for:

- Reductive Amination: To form amine-linked libraries.
- Knoevenagel Condensation: To form acrylonitrile derivatives (common in kinase inhibitors).
- Oxidation: To 6-(5-chloro-2-thienyl)nicotinic acid (precursor for amide coupling).

The 5-chlorothiophene motif is a bioisostere for p-chlorophenyl groups but offers improved metabolic stability and distinct lipophilicity profiles, often exploited in anticoagulants (Factor Xa

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inhibitors) and anti-infectives.

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